

"Methyl ganoderate A acetonide" CAS number 1346453-53-9

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Compound of Interest

Compound Name: Methyl ganoderate A acetonide

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An In-Depth Technical Guide to Methyl Ganoderate A Acetonide (CAS: 1346453-53-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl ganoderate A acetonide is a lanostane triterpenoid initially isolated from the fruiting bodies of the medicinal mushroom Ganoderma lucidum.[1][2] It has garnered attention within the scientific community for its potential as a selective inhibitor of acetylcholinesterase (AChE), an enzyme critically involved in the pathology of Alzheimer's disease.[2][3] This technical guide provides a comprehensive overview of its chemical properties, biological activity, and the methodologies for its study.

It is important to note that some research suggests that **Methyl ganoderate A acetonide** may be an artifact of the isolation process, potentially formed by the reaction of a natural ganoderate with acetone used during extraction.[4] This highlights the need for careful consideration of its origin and the potential for its semi-synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Methyl ganoderate A acetonide** is presented in the table below.



Property	Value	Reference
CAS Number	1346453-53-9	[1][5][6][7]
Molecular Formula	C34H50O7	[1][5]
Molecular Weight	570.76 g/mol	[1]
IUPAC Name	methyl 7β,15α- isopropylidenedioxy-3,11,23- trioxo-5α-lanost-8-en-26-oate	[2]
Class	Lanostane Triterpene	[1][2]
Source	Fruiting bodies of Ganoderma lucidum	[1][2]
Appearance	Powder	[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Biological Activity

The primary reported biological activity of **Methyl ganoderate A acetonide** is its selective inhibition of acetylcholinesterase.

Target	Activity Type	Value (IC₅o)	Notes	Reference
AChE	Inhibition	18.35 μΜ	Selective over Butyrylcholineste rase (BChE)	[2][3]

Experimental Protocols

The following are detailed methodologies for the isolation and biological evaluation of **Methyl ganoderate A acetonide**, based on established protocols for similar compounds from



Ganoderma lucidum.

Isolation and Purification of Lanostane Triterpenes from Ganoderma lucidum

This protocol describes a general procedure for the extraction and isolation of lanostane-type triterpenoids.

Extraction:

- Air-dried and powdered fruiting bodies of Ganoderma lucidum are extracted exhaustively with a solvent such as 95% ethanol at room temperature.
- The resulting extract is concentrated under reduced pressure to yield a crude residue.

Solvent Partitioning:

- The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as chloroform and ethyl acetate.
- The chloroform-soluble fraction, typically rich in triterpenoids, is collected and dried.

Chromatographic Separation:

- The chloroform extract is subjected to column chromatography on silica gel.
- A gradient elution system, for example, a mixture of n-hexane and acetone with increasing acetone concentration, is used to separate the fractions.
- Fractions are monitored by thin-layer chromatography (TLC).

Further Purification:

- Fractions containing compounds of interest are further purified using repeated column chromatography on silica gel and Sephadex LH-20.
- Final purification is often achieved by preparative high-performance liquid chromatography
 (HPLC) to yield the pure compound.



Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for measuring AChE activity and its inhibition.

- Reagent Preparation:
 - Assay Buffer: 50 mM Tris-HCl, pH 8.0.
 - AChE Solution: Acetylcholinesterase from Electrophorus electricus (electric eel) is dissolved in the assay buffer to a concentration of 0.1 U/mL.
 - Substrate Solution: Acetylthiocholine iodide (ATCI) is dissolved in the assay buffer to a concentration of 15 mM.
 - Ellman's Reagent: 10 mM 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) is dissolved in the assay buffer.
 - Test Compound: A stock solution of Methyl ganoderate A acetonide is prepared in a suitable solvent (e.g., DMSO) and serially diluted to the desired concentrations.
- Assay Procedure (96-well plate format):
 - To each well, add:
 - 125 μL of assay buffer.
 - 25 μL of the test compound solution at various concentrations.
 - 25 μL of AChE solution.
 - Incubate the plate at 37°C for 15 minutes.
 - Add 25 μL of DTNB solution to each well.
 - Initiate the reaction by adding 25 μ L of the ATCI substrate solution.
 - Measure the absorbance at 412 nm immediately and then every minute for 5-10 minutes using a microplate reader.



Data Analysis:

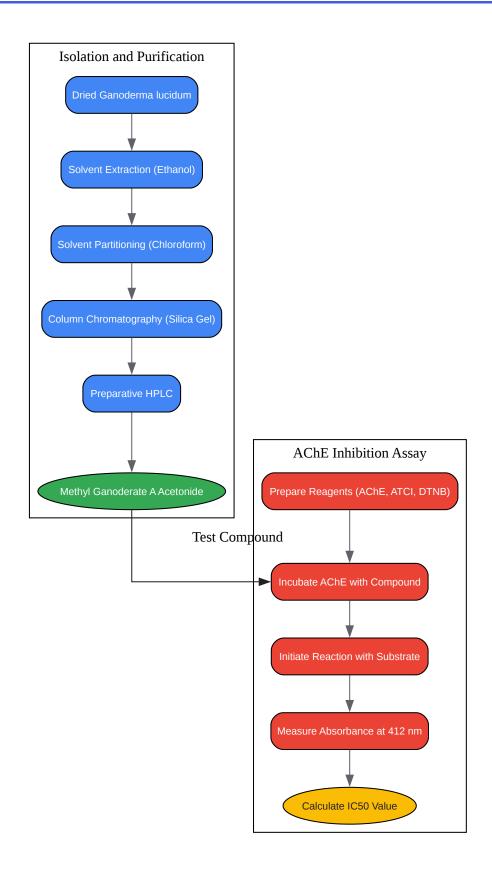
- The rate of reaction is determined from the change in absorbance over time.
- The percentage of inhibition is calculated using the formula: % Inhibition = [(Activity of control Activity of test compound) / Activity of control] x 100
- The IC₅₀ value is determined by plotting the percentage of inhibition against the logarithm of the test compound concentration.

Signaling Pathway Analysis

Currently, there is no direct scientific literature linking **Methyl ganoderate A acetonide** to specific signaling pathways such as PI3K/Akt/mTOR or protein tyrosine kinases. The association of this compound with these pathways on some commercial websites may be speculative, based on the known activities of other triterpenoids isolated from Ganoderma lucidum. For instance, other ganoderic acids have been shown to modulate the PI3K/Akt/mTOR pathway.

Visualizations Experimental Workflow



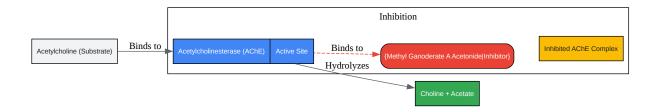


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Caption: Workflow for the isolation and bioactivity testing of **Methyl ganoderate A acetonide**.



Acetylcholinesterase Inhibition Mechanism



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Caption: Inhibition of acetylcholine hydrolysis by **Methyl ganoderate A acetonide**.

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